

Surfactant properties of C10-13-sec-alkyl benzenesulfonic acid

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Compound of Interest

Compound Name: *Einecs 262-556-2*

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An In-Depth Technical Guide to the Surfactant Properties of C10-13-sec-Alkyl Benzenesulfonic Acid

Introduction

C10-13-sec-alkyl benzenesulfonic acid, commonly referred to as Linear Alkylbenzene Sulfonic Acid (LAS or LABSA), is a synthetic anionic surfactant of significant industrial importance.[1] It belongs to the family of aryl sulfonates and is a key active ingredient in a vast array of cleaning and detergent products due to its excellent cleansing, foaming, emulsifying, and wetting properties.[2] This guide provides a detailed technical overview of its core surfactant properties, experimental evaluation protocols, and key performance factors, tailored for researchers, scientists, and professionals in formulation and development.

The compound is a UVCB substance (Unknown or Variable composition, Complex reaction products or Biological materials), consisting of a benzene ring sulfonated at the para position and substituted with a linear secondary alkyl chain containing 10 to 13 carbon atoms.[3][4] The distribution of alkyl chain lengths typically peaks around C11-C12.[4] Its amphiphilic molecular structure, comprising a hydrophilic sulfonate head group and a hydrophobic alkylbenzene tail, is the basis for its surface-active behavior.

Molecular Structure and Synthesis

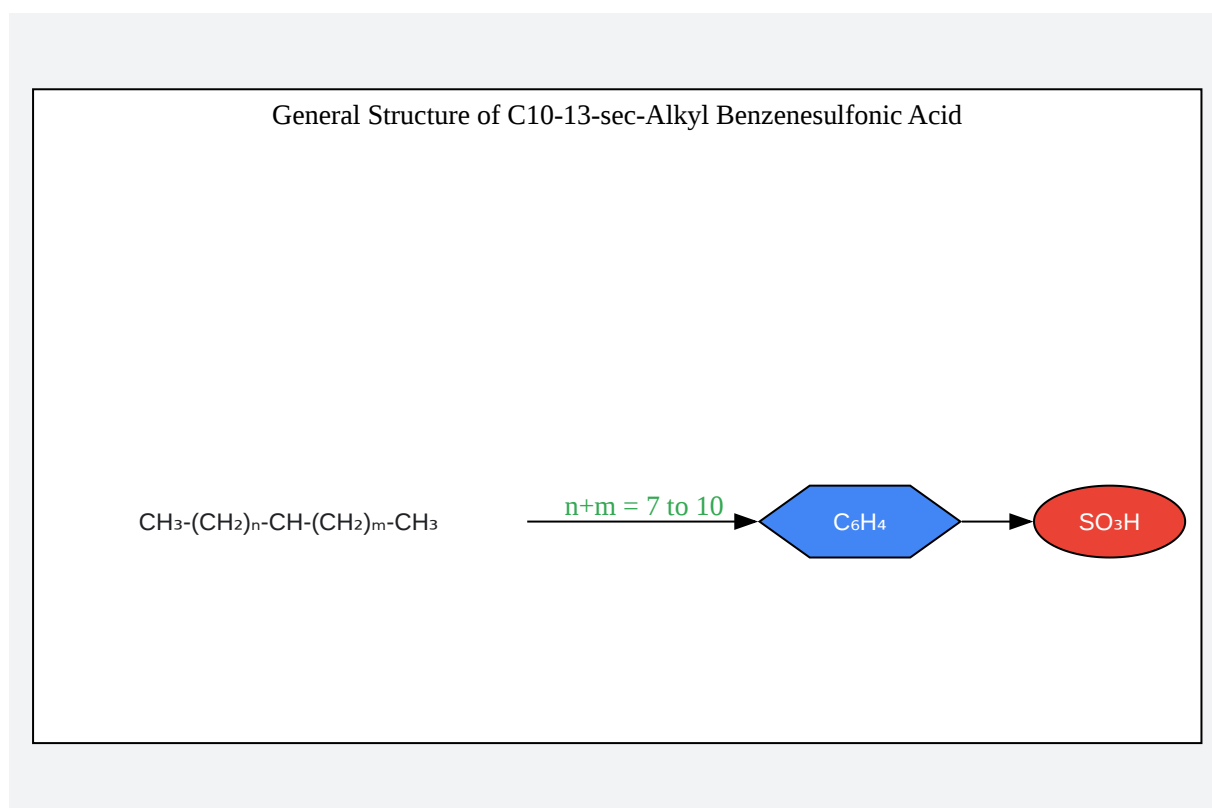
The fundamental structure of C10-13-sec-alkyl benzenesulfonic acid features a hydrophilic sulfonate group ($-\text{SO}_3\text{H}$) attached to a benzene ring, and a hydrophobic linear alkyl chain

(C10-H21 to C13-H27) attached to the same ring. The "sec-alkyl" designation indicates that the benzene ring is attached to a secondary carbon atom within the alkyl chain.

The industrial synthesis is typically a two-step process:

- Alkylation: Benzene is alkylated with linear mono-olefins (derived from n-paraffins) in the C10 to C13 range. This reaction is catalyzed, for instance, by hydrogen fluoride (HF) or a solid catalyst.[5]
- Sulfonation: The resulting linear alkylbenzene (LAB) is then sulfonated, most commonly using sulfur trioxide (SO₃) in a falling film reactor, to produce the sulfonic acid.[2]

The final product is often neutralized with a base, such as sodium hydroxide, to form the more commonly used sodium salt, sodium C10-13-sec-alkyl benzenesulfonate.[2]



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Caption: General molecular structure of C10-13-sec-alkyl benzenesulfonic acid.

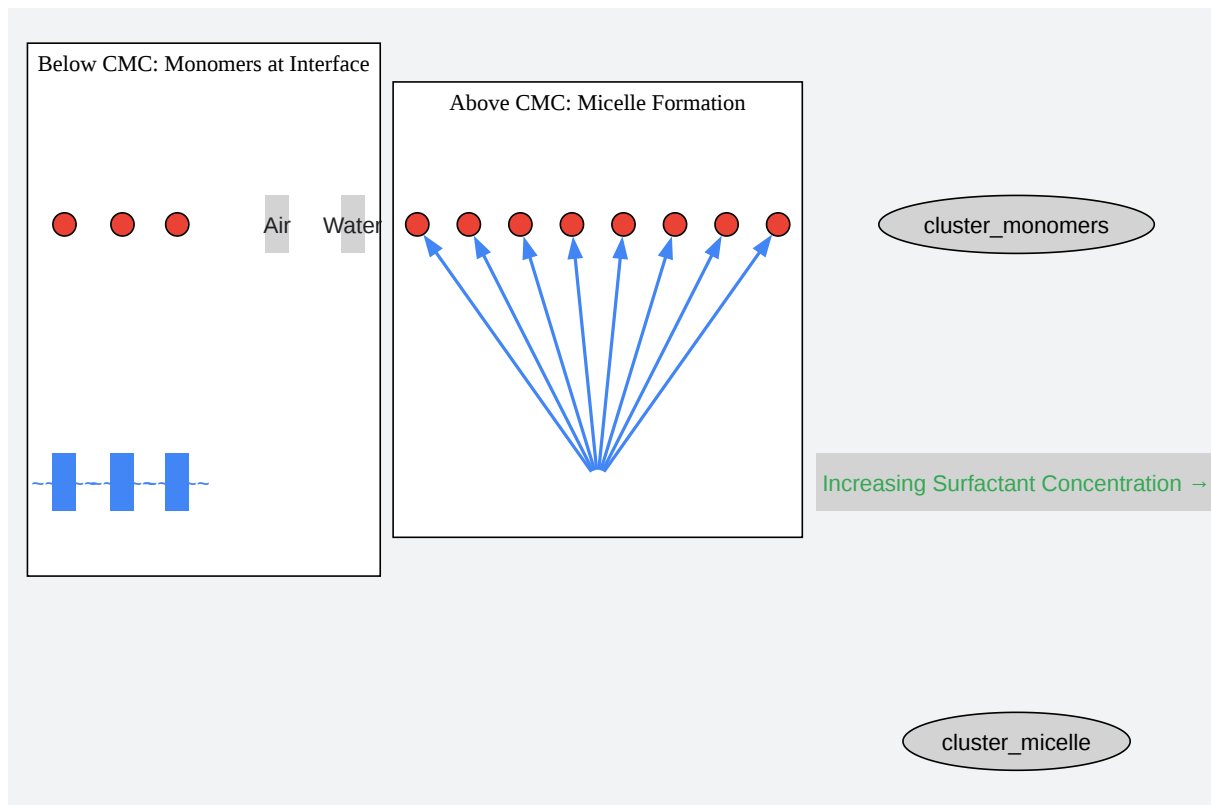
Core Surfactant Properties

As an anionic surfactant, C10-13-sec-alkyl benzenesulfonic acid excels in reducing the surface tension of water and promoting the interaction between dissimilar phases (e.g., oil and water). Its performance is characterized by several key parameters.

Mechanism of Action and Micelle Formation

In an aqueous solution, the surfactant monomers initially align at the air-water or oil-water interface, orienting their hydrophilic heads towards the water and their hydrophobic tails away from it. This alignment disrupts the cohesive energy at the surface, thereby lowering the surface tension.

As the concentration of the surfactant increases, it reaches a point where the interface becomes saturated. Beyond this concentration, known as the Critical Micelle Concentration (CMC), the monomers self-assemble into spherical aggregates called micelles. In these structures, the hydrophobic tails form a core to minimize contact with water, while the hydrophilic heads form an outer shell, maintaining contact with the aqueous phase. This phenomenon is fundamental to its cleaning action, as the oily core of the micelles can encapsulate and solubilize non-polar substances like dirt and grease.



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Caption: Surfactant behavior below and above the Critical Micelle Concentration (CMC).

Quantitative Surfactant Properties

The performance of C10-13-sec-alkyl benzenesulfonic acid and its salts is defined by several measurable properties. The values can vary depending on the specific isomer distribution, purity, temperature, and the presence of electrolytes.

Property	Typical Value / Description	Significance
Chemical Class	Anionic Surfactant	The sulfonate head group carries a negative charge in solution.
Appearance	Brown, viscous liquid in acid form; Solid/liquid for sodium salts.[2][6]	Affects handling and formulation processes.
Solubility	Soluble in water.[2]	Essential for application in aqueous systems.
Critical Micelle Concentration (CMC)	CMC is lowest for the C10 homologue at ~0.1 g/L and increases with chain length.[3] The CMC for a typical C12 linear alkylbenzene sulfonate is around 1.2–2.9 mM.[7]	Indicates the concentration at which micellization and maximum surface tension reduction occur.
Surface Tension Reduction	Significantly lowers the surface tension of water.[8]	A primary measure of surfactant efficiency.
Emulsification	Excellent emulsifying agent.[2]	Enables the stabilization of oil-in-water or water-in-oil mixtures.
Foaming Ability	Excellent foaming properties. [2]	Desirable for many cleaning applications, providing visual cues of activity.
Wetting & Dispersing	Excellent wetting and dispersing abilities.[2]	Allows liquids to spread more easily over surfaces and helps keep solid particles suspended.
Hard Water Resistance	Weak resistance to hard water; often used with chelating agents.[2]	Performance can be reduced by the presence of divalent cations like Ca^{2+} and Mg^{2+} , which can cause precipitation. [9]

Biodegradability

Readily biodegradable.[2]

An important environmental consideration.

Experimental Protocols and Methodologies

The characterization of surfactant properties involves a range of analytical techniques. Below are outlines of common experimental protocols.

Determination of Surface Tension and CMC

The CMC is typically determined by measuring the surface tension of a series of surfactant solutions of increasing concentration. The surface tension decreases with concentration until the CMC is reached, after which it remains relatively constant.

- Objective: To measure the surface tension of aqueous solutions and determine the Critical Micelle Concentration.
- Apparatus: Tensiometer (using Du Noüy ring or Wilhelmy plate method), analytical balance, volumetric flasks, beakers.
- Methodology (Du Noüy Ring Method):
 - Preparation: Prepare a stock solution of the surfactant in deionized water. Create a series of dilutions to cover a wide concentration range, both below and above the expected CMC.
 - Calibration: Calibrate the tensiometer according to the manufacturer's instructions.
 - Measurement: For each concentration, pour the solution into a clean sample vessel.[10] Lower the platinum-iridium ring until it is submerged in the liquid.
 - Force Measurement: Slowly raise the ring. The instrument measures the maximum force required to pull the ring through the liquid-air interface just before the liquid lamella breaks. This force is proportional to the surface tension.
 - Data Analysis: Plot surface tension (γ) as a function of the logarithm of the surfactant concentration. The point at which the slope of the curve changes sharply is identified as

the CMC.[7]

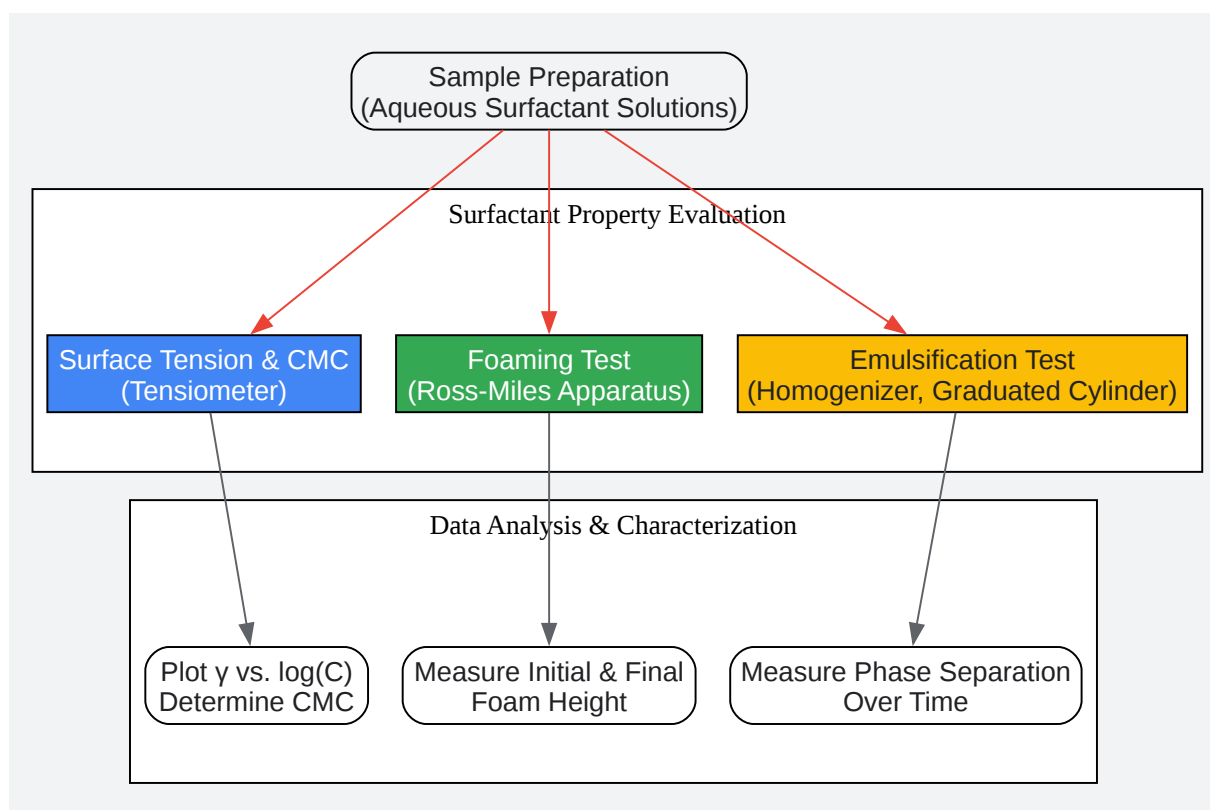
Evaluation of Foaming Ability (Ross-Miles Method)

- Objective: To assess the volume and stability of foam produced by the surfactant solution.
- Apparatus: Ross-Miles foam apparatus (a jacketed glass column with a reservoir and orifice), thermostat, stopwatch.
- Methodology:
 - Preparation: Prepare a surfactant solution of a specified concentration.
 - Apparatus Setup: Add 50 mL of the solution to the bottom of the graduated column. Add 200 mL of the same solution to the upper reservoir. Maintain a constant temperature using the water jacket.
 - Foam Generation: Allow the solution from the reservoir to fall through the orifice into the column, generating foam.
 - Measurement: Once the reservoir is empty, immediately measure the initial foam height.
 - Stability Measurement: Record the foam height again after a set time interval (e.g., 5 minutes) to assess foam stability.

Evaluation of Emulsification Performance

- Objective: To determine the ability of the surfactant to form and stabilize an emulsion.
- Apparatus: High-speed homogenizer, graduated cylinders, stopwatch, light microscope or particle size analyzer.
- Methodology:
 - Preparation: Prepare an aqueous solution of the surfactant. Select an oil phase (e.g., mineral oil, vegetable oil).

- Emulsion Formation: Combine a defined ratio of the oil phase and the surfactant solution (e.g., 20:80 oil-to-water) in a beaker.
- Homogenization: Emulsify the mixture using a high-speed homogenizer for a fixed time and speed.
- Stability Assessment: Pour the resulting emulsion into a graduated cylinder and seal. Observe the emulsion over time (e.g., 24 hours) for any signs of phase separation (creaming or coalescence). The time taken for a certain percentage of the aqueous or oil phase to separate is recorded as a measure of emulsion stability.
- Microscopic Analysis (Optional): The emulsion droplet size and distribution can be analyzed immediately after formation and over time to quantify stability.



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Caption: General experimental workflow for surfactant characterization.

Safety and Toxicological Profile

C10-13-sec-alkyl benzenesulfonic acid is a corrosive substance that requires careful handling.

- **Human Health:** The substance is harmful if swallowed and causes severe skin burns and eye damage.[11][12] It is irritating to the respiratory tract.[4] In case of contact, immediate and thorough rinsing with water is necessary.[6]
- **Environmental Profile:** It is considered harmful to aquatic life with long-lasting effects.[11] However, the substance is biodegradable and not expected to persist in the environment.[2][13]

Toxicological Data	Value	Species	Reference
Acute Oral LD50	~1470 mg/kg bw	Rat	[11]
Acute Dermal LD50	> 2000 mg/kg bw	Rat	[11]

Conclusion

C10-13-sec-alkyl benzenesulfonic acid is a highly effective and versatile anionic surfactant. Its strong performance in reducing surface tension, forming stable foams and emulsions, and its excellent cleaning capabilities make it a foundational ingredient in numerous applications. A thorough understanding of its quantitative properties, such as the Critical Micelle Concentration, and the protocols for their measurement is essential for optimizing formulations in research, development, and industrial settings. While its performance can be affected by factors like water hardness, its overall efficacy and biodegradability ensure its continued relevance. Proper safety protocols must be observed due to its corrosive nature.

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